Part 1: Physicochemical Properties and Analytical Characterization

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Compound of Interest

Compound Name:	*(R)-Pyrrolidine-2-carboxamide hydrochloride*
CAS No.:	*50894-62-7*
Cat. No.:	*B613189*

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The precise chemical identity and purity of a starting material are paramount in drug development. **(R)-Pyrrolidine-2-carboxamide hydrochloride**'s utility is defined by its specific stereochemistry and physical characteristics.

Table 1: Core Physicochemical Data

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Property	Value	Source(s)
CAS Number	**50894-62-7**	**[4]**
Molecular Formula	$C_5H_{11}ClN_2O$	[1][4][5]
Molecular Weight	150.61 g/mol	[1][4][5]
Appearance	White to off-white crystalline solid	[1]
Solubility	Soluble in water and other polar solvents	[1]
Synonyms	D-Proline amide hydrochloride, H-D-Pro-NH_2 HCl	[1]

| Storage | Inert atmosphere, room temperature |[4] |

The molecule's structure is defined by a five-membered pyrrolidine ring with a carboxamide group at the C2 position in the (R)-configuration. This specific chirality is critical, as stereoisomers often exhibit vastly different biological activities and receptor interactions.[2]

Analytical and Spectroscopic Profile

Validation of enantiomeric purity and structural integrity is a non-negotiable step in its application. A multi-pronged analytical approach is essential for quality control.

- Chiral High-Performance Liquid Chromatography (HPLC): This is the definitive method for confirming the enantiomeric excess (e.e.) of the compound. The choice of a chiral stationary phase is critical for resolving the (R) and (S) enantiomers.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are used to confirm the molecular structure and assess purity by identifying characteristic proton and carbon signals of the pyrrolidine ring and carboxamide group.
- Mass Spectrometry (MS): Techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) verify the molecular weight of the compound, confirming its identity.[4][6]

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- X-ray Crystallography: For absolute structural confirmation, X-ray crystallography can determine the precise three-dimensional arrangement of atoms and the absolute (R) configuration of the chiral center.[2]

Experimental Protocol: Chiral HPLC for Enantiomeric Purity

This protocol provides a self-validating system for ensuring the stereochemical integrity of the starting material.

- Column Selection: Utilize a chiral column known for resolving amine derivatives, such as a Chiralpak AD-H column (or equivalent).[2]
- Mobile Phase Preparation: Prepare an isocratic mobile phase, typically a mixture of hexane and isopropanol (e.g., 90:10 v/v).[2] The exact ratio may require optimization.
- Sample Preparation: Accurately weigh and dissolve a small amount of **(R)-Pyrrolidine-2-carboxamide hydrochloride** in the mobile phase to a final concentration of approximately 1 mg/mL.
- Instrumentation Setup:
  - Set the column temperature to 25 °C.
  - Set the flow rate to 1.0 mL/min.
  - Set the UV detector to an appropriate wavelength (e.g., 210 nm) to detect the amide chromophore.
- Analysis: Inject 10 µL of the sample. For validation, also inject a racemic (RS) standard to confirm the retention times of both the (R) and (S) enantiomers.
- Data Interpretation: The (R)-enantiomer should present as a single, sharp peak at its characteristic retention time. The absence of a peak at the retention time corresponding to the (S)-enantiomer confirms high enantiomeric purity. The peak area is used to calculate the enantiomeric excess.

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Part 2: Synthesis and Manufacturing Landscape

The synthesis of **(R)-Pyrrolidine-2-carboxamide hydrochloride** primarily relies on chiral pool synthesis, leveraging the readily available and enantiomerically pure starting material, D-proline.

Chiral Pool Synthesis via Direct Amide Coupling

This is the most direct and common approach. The causality is clear: starting with an enantiopure precursor (D-proline) preserves the desired stereochemistry throughout the synthesis, avoiding costly and complex chiral resolution steps later. The core of this method is the activation of the carboxylic acid group of D-proline to facilitate its reaction with an ammonia source.[2]

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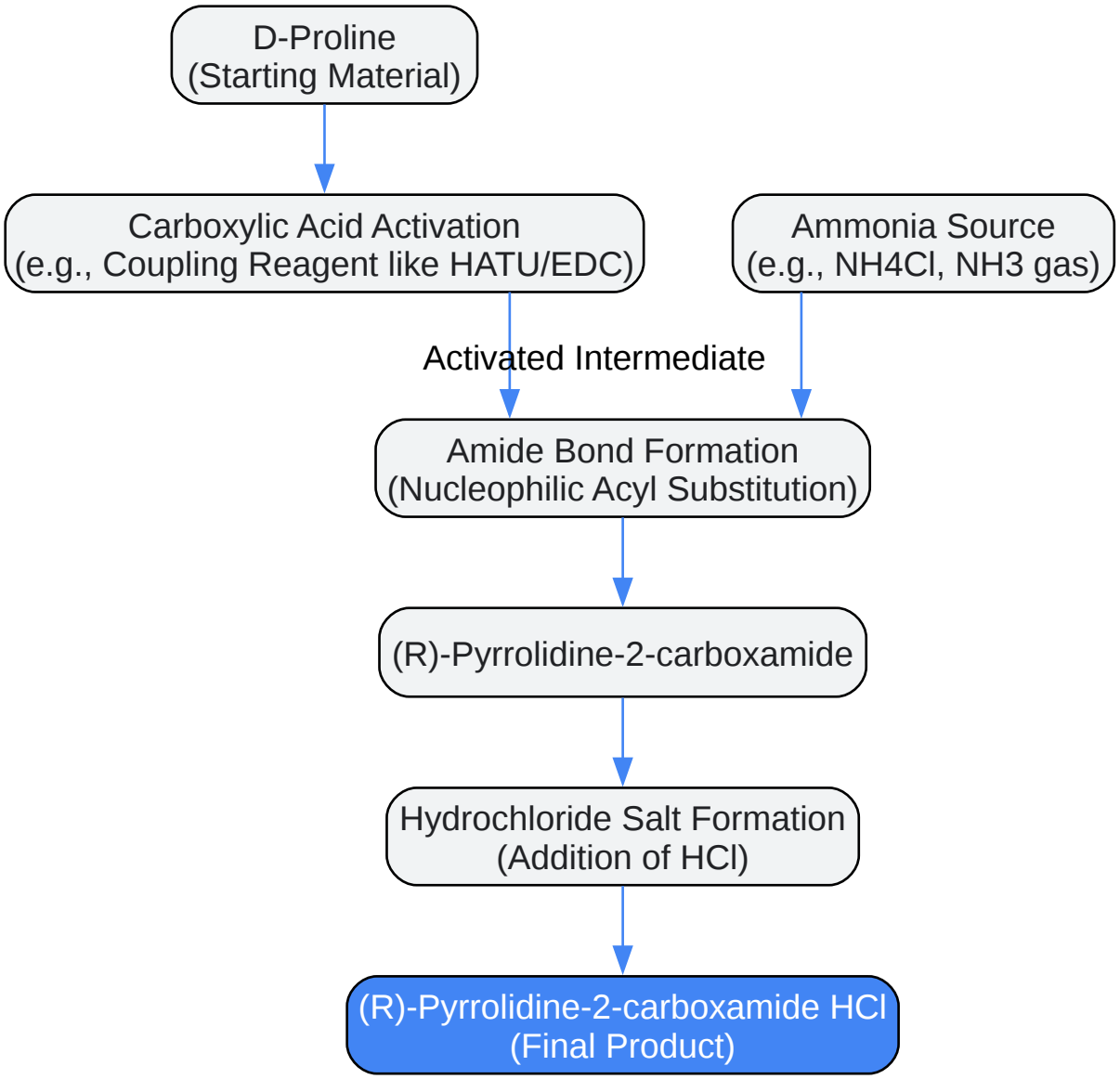

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Caption: Workflow for the synthesis of the target compound from D-proline.

Experimental Protocol: Laboratory-Scale Synthesis

- Reaction Setup: In a round-bottom flask under an inert nitrogen atmosphere, dissolve N-Boc-D-proline in a suitable aprotic solvent (e.g., dichloromethane, DMF). Cool the solution to 0 °C in an ice bath.

- Activation: Add an amide coupling reagent (e.g., 1.1 equivalents of HATU) and a non-nucleophilic base (e.g., 1.2 equivalents of DIPEA). Stir for 15-20 minutes to form the

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activated ester. The Boc-protecting group is used to prevent side reactions at the pyrrolidine nitrogen.

- Amidation: Add ammonium chloride (NH_4Cl, 1.5 equivalents) and allow the reaction to slowly warm to room temperature. Stir for 12-24 hours.
- Reaction Monitoring: Track the consumption of the starting material using Thin Layer Chromatography (TLC) or LC-MS.[2]
- Workup and Deprotection: Upon completion, perform an aqueous workup to remove excess reagents. The resulting N-Boc protected amide is then deprotected using a strong acid (e.g., 4M HCl in dioxane or trifluoroacetic acid) to yield the final hydrochloride salt.
- Purification: The crude product is purified by recrystallization or silica gel chromatography to yield the final **(R)-Pyrrolidine-2-carboxamide hydrochloride** as a crystalline solid.

Part 3: Biological Significance and Therapeutic Relevance

The value of this molecule in drug discovery stems from the unique properties of the pyrrolidine scaffold and its ability to interact with key biological targets.

The Pyrrolidine Ring: A Privileged Scaffold

The term "privileged scaffold" is not arbitrary; it is based on empirical evidence from numerous approved drugs.[2] The pyrrolidine ring's non-planar, puckered conformation allows it to present substituents in precise three-dimensional orientations, mimicking natural ligands and fitting snugly into the chiral pockets of enzymes and receptors.[7] This structural feature, combined with the hydrogen bond donor/acceptor capabilities of the ring nitrogen and carboxamide group, makes it a powerful component for modulating biological activity.

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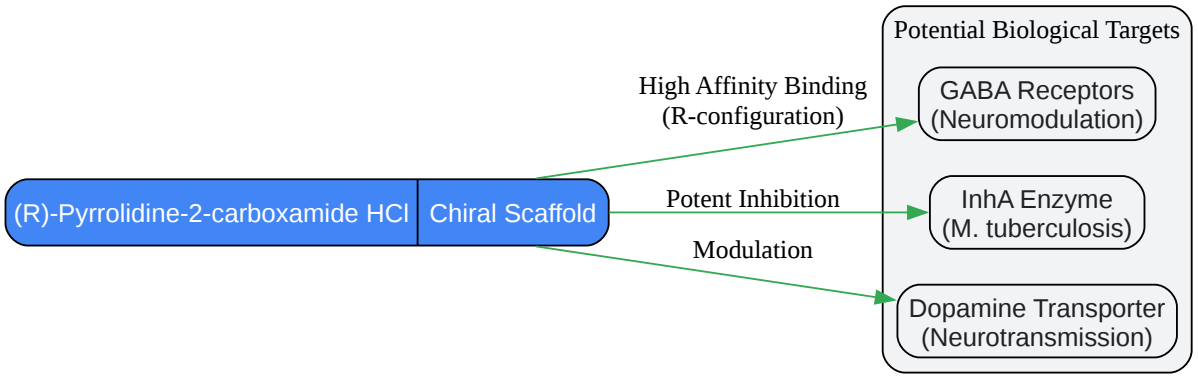

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Caption: Interaction potential of the scaffold with various biological targets.

Interaction with Key Biological Targets

While **(R)-Pyrrolidine-2-carboxamide hydrochloride** is primarily a building block, its core structure is found in molecules targeting several disease pathways:

- GABA Receptors: The stereochemistry is critical for receptor selectivity. Studies have shown that (R)-configured pyrrolidine analogs can exhibit a higher affinity for GABA receptors, which are central to regulating neuronal excitability.[2] This makes the scaffold highly relevant for developing treatments for anxiety, epilepsy, and other neurological conditions.

- InhA Enzyme Inhibition: The pyrrolidine carboxamide motif has been identified in potent and selective inhibitors of InhA, a critical enzyme in the fatty acid synthesis pathway of Mycobacterium tuberculosis.[2] This presents a promising avenue for developing new anti-tuberculosis agents to combat drug-resistant strains.

- Dopamine Transporter (DAT) Inhibition: Related pyrrolidine-containing compounds are known to be potent inhibitors of the dopamine transporter.[8] This mechanism is central to the action of stimulants and antidepressants, highlighting the scaffold's potential in developing treatments for ADHD, depression, and addiction.

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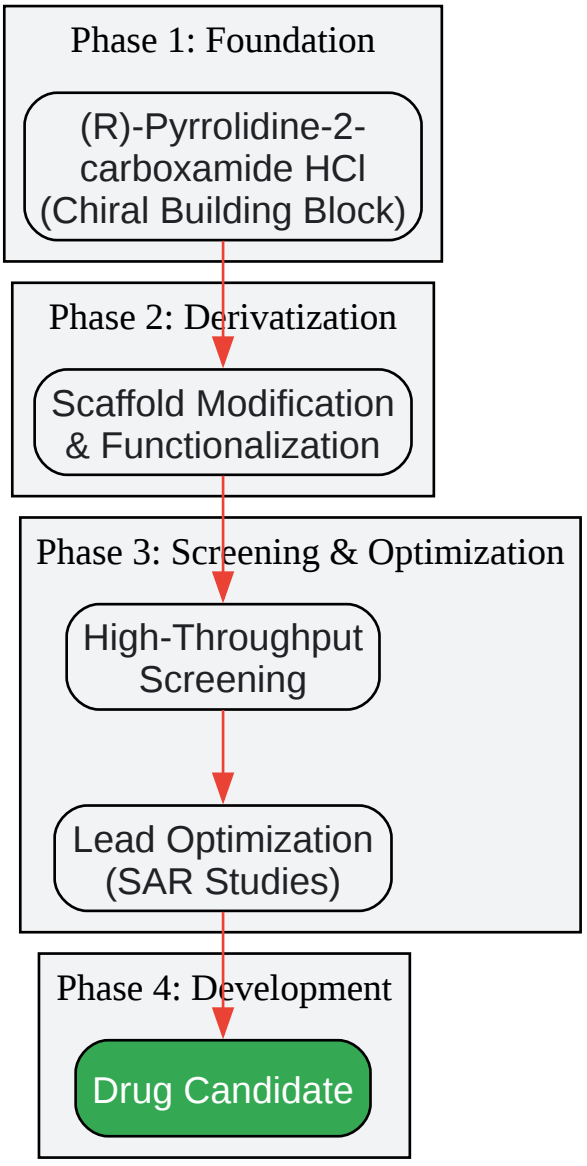
Part 4: Applications in Drug Discovery and Development

The practical application of **(R)-Pyrrolidine-2-carboxamide hydrochloride** is best illustrated by its role as a key intermediate for established and investigational drugs.



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Caption: The drug discovery workflow starting from the title compound.

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Intermediate for API Synthesis

- Protirelin (Thyrotropin-Releasing Hormone): The (S)-enantiomer of pyrrolidine-2-carboxamide is a key component of Protirelin, a peptide hormone used diagnostically and for certain neurological applications.[2][9] The synthesis of this tripeptide relies on the enantiopure pyrrolidine core.

- Raclopride: The carboxamide of (R)-Pyrrolidine-2-carboxamide can be reduced with agents like $LiAlH_4$ to (R)-pyrrolidin-2-ylmethanamine while preserving its optical purity.[9] This amine is a crucial precursor for the synthesis of Raclopride, a selective dopamine D2 receptor antagonist widely used as a radioligand in Positron Emission Tomography (PET) studies to investigate neurological and psychiatric disorders.[9]

Scaffold for Novel Therapeutic Agents

The versatility of the pyrrolidine ring allows medicinal chemists to explore vast chemical space.[10] Functional groups can be added to the ring's nitrogen or carbon atoms to fine-tune a molecule's ADME (Absorption, Distribution, Metabolism, and Excretion) properties and target affinity.[2] This makes **(R)-Pyrrolidine-2-carboxamide hydrochloride** an ideal starting point for library synthesis in lead discovery campaigns targeting epilepsy, Alzheimer's disease, and infectious diseases.[7][11]

Part 5: Safety, Handling, and Storage

As with any laboratory chemical, adherence to strict safety protocols is mandatory to ensure personnel safety and experimental integrity.

Table 2: Safety and Handling Profile

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Category	Recommendation	Reference(s)
Personal Protective Equipment (PPE)	**Wear protective gloves, lab coat, and safety glasses with side-shields or goggles.**	**[12]**
Handling	Use only in a well-ventilated area or chemical fume hood. Avoid breathing dust. Avoid contact with skin and eyes. Wash hands thoroughly after handling.	[12][13]
Hazards	Harmful if swallowed or inhaled. May cause skin, eye, and respiratory irritation.	[12]
Storage	Store in a dry, cool, and well-ventilated place. Keep container tightly closed. Store under an inert atmosphere.	[4][12]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.	[12]

| First Aid (Skin) | Wash with plenty of soap and water. If irritation persists, seek medical attention. |[12] |

Conclusion

(R)-Pyrrolidine-2-carboxamide hydrochloride (CAS 50894-62-7) is far more than a simple chemical intermediate. It represents a confluence of stereochemical purity, structural rigidity, and synthetic versatility that makes it an invaluable asset in modern pharmaceutical research. Its role as a chiral building block for complex APIs is well-documented, and its potential as a foundational scaffold for the next generation of therapeutics in neuroscience and infectious

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disease is significant. For researchers and drug development professionals, a thorough understanding of its properties, synthesis, and biological context is essential for unlocking its full potential in the creation of novel, effective, and safe medicines.

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